

Safeguarding Your Research: A Comprehensive Guide to Handling beta-Phellandrene

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Compound of Interest

Compound Name: *beta-Phellandrene*

Cat. No.: *B048752*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **beta-Phellandrene**, a cyclic monoterpene used in various applications, including fragrances and as a chemical intermediate. Adherence to these procedures is critical for minimizing risks and ensuring operational integrity.

Essential Safety Information at a Glance

Beta-Phellandrene is a flammable liquid and vapor that may be fatal if swallowed and enters airways. It can also cause skin irritation.^{[1][2]} Understanding its physical and chemical properties is the first step toward safe handling.

Property	Value
CAS Number	555-10-2[1]
Molecular Formula	C10H16[1]
Molecular Weight	136.23 g/mol [3]
Appearance	Colorless to pale yellow, clear liquid[4][5]
Boiling Point	171-174 °C[3][4]
Flash Point	43.89 °C (111.00 °F)[4]
Vapor Pressure	1.573 - 1.59 mmHg @ 25 °C[3][4]
Specific Gravity	0.839 - 0.852 @ 20/25 °C[4][5]
Solubility	Insoluble in water; soluble in alcohol and ether. [4][5]

Personal Protective Equipment (PPE) Protocol

A rigorous PPE protocol is non-negotiable when handling **beta-Phellandrene** to prevent exposure through inhalation, skin contact, or eye contact.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety goggles with side-shields.[1] A face shield may be required for splash hazards.[6]	Protects against splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[1][7] Double gloving may be necessary for added protection.[7]	Prevents skin contact and potential irritation.[2]
Body Protection	Impervious clothing, such as a lab coat.[1] For larger quantities or increased risk of splashing, chemical-resistant coveralls are recommended.	Protects skin from accidental spills and contamination.
Respiratory Protection	A suitable respirator should be used when working in areas with inadequate ventilation or when aerosol formation is possible.[1]	Prevents inhalation of harmful vapors.

Operational Plan: Step-by-Step Handling of beta-Phellandrene

A systematic approach to handling **beta-Phellandrene** from receipt to use is critical for maintaining a safe laboratory environment.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the container is properly labeled with the chemical name, hazard pictograms, and handling precautions.
- Ensure the Safety Data Sheet (SDS) is readily accessible.

2. Storage:

- Store **beta-Phellandrene** in a tightly sealed container in a cool, well-ventilated area.[\[1\]](#)[\[8\]](#)
- The recommended storage temperature is between 4°C and 8°C.[\[1\]](#)[\[5\]](#)
- Keep the container away from direct sunlight, heat, sparks, open flames, and other sources of ignition.[\[1\]](#)[\[8\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[9\]](#)

3. Handling and Use:

- All handling of **beta-Phellandrene** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[9\]](#)
- Avoid inhalation of vapors and contact with skin and eyes.[\[1\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[2\]](#)
- Ground and bond containers when transferring material.[\[2\]](#)
- Ensure a safety shower and eyewash station are readily accessible.[\[1\]](#)

4. Spill Management:

- In the event of a spill, evacuate personnel from the immediate area.
- Wear full personal protective equipment, including respiratory protection.[\[1\]](#)
- Prevent further leakage or spillage if it is safe to do so.
- Contain the spill using an inert, absorbent material such as sand, diatomite, or universal binders.[\[1\]](#)[\[2\]](#)
- Collect the absorbed material into a suitable container for disposal.
- Decontaminate the spill area and equipment by scrubbing with alcohol.[\[1\]](#)

Disposal Plan: Responsible Waste Management

Proper disposal of **beta-Phellandrene** and its contaminated materials is crucial to prevent environmental contamination and comply with regulations.

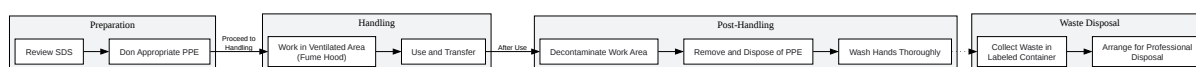
1. Waste Collection:

- Collect all waste materials, including unused **beta-Phellandrene** and contaminated absorbents, in a clearly labeled, sealed container.
- Do not mix with other waste streams.

2. Disposal Procedure:

- Dispose of the waste in accordance with all applicable federal, state, and local regulations.[1]
- Contact a licensed professional waste disposal service to arrange for pickup and disposal.
- Do not dispose of **beta-Phellandrene** down the drain or in household garbage.[2]

Safe Handling Workflow for beta-Phellandrene



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